

# Personal protective equipment for handling N-Boc-1-amino-1-cyclopentanemethanol

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## Compound of Interest

Compound Name: *N-Boc-1-amino-1-cyclopentanemethanol*

Cat. No.: B067021

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## Essential Safety and Handling Guide for N-Boc-1-amino-1-cyclopentanemethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **N-Boc-1-amino-1-cyclopentanemethanol** (CAS No. 168540-07-6), a key reagent in organic synthesis.

Adherence to these protocols is essential for ensuring laboratory safety and the integrity of your research. This compound is classified as an irritant and requires careful handling to avoid adverse health effects.<sup>[1]</sup>

## Key Safety and Physical Data

Properly understanding the physical and chemical properties of a substance is the foundation of safe laboratory practices. The following table summarizes essential data for **N-Boc-1-amino-1-cyclopentanemethanol**.

Property	Value
CAS Number	168540-07-6
Molecular Formula	C <sub>11</sub> H <sub>21</sub> NO <sub>3</sub>
Molar Mass	215.29 g/mol
Appearance	Colorless liquid
Melting Point	108-112 °C[1]
Boiling Point	329.5 ± 11.0 °C (Predicted)[1]
Density	1.07 ± 0.1 g/cm <sup>3</sup> (Predicted)[1]
Flash Point	153.1 °C[1]
Solubility	Insoluble in water; soluble in organic solvents like dimethylformamide and dichloromethane.[1]
Hazard Classification	Irritant[1]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure to **N-Boc-1-amino-1-cyclopentanemethanol**, which is irritating to the eyes, respiratory system, and skin.[1]

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or a face shield.	To protect against splashes that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).	To prevent skin contact and irritation.
Body Protection	A chemical-resistant lab coat worn over long-sleeved clothing and closed-toe shoes.	To protect skin from accidental spills.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if handling large quantities or if there is a risk of generating aerosols or dust.	To prevent respiratory tract irritation. <sup>[1]</sup>

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for minimizing risks and environmental impact.

### Handling Protocol

- **Preparation:** Before handling, thoroughly review this safety guide and the available Safety Data Sheet (SDS) information. Ensure all necessary PPE is readily available and in good condition.
- **Ventilation:** Always handle **N-Boc-1-amino-1-cyclopentanemethanol** in a well-ventilated area, preferably within a certified chemical fume hood.
- **Dispensing:** Use appropriate tools, such as a spatula or powder funnel, to handle the solid form. Avoid creating dust. If handling the liquid form, use a calibrated pipette with a bulb or an automated dispensing system.

- **Spill Management:** Have a spill kit readily available. In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For larger spills, evacuate the area and follow your institution's emergency procedures.
- **Hygiene:** After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.

## Storage Plan

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.
- Ensure the storage container is clearly labeled with the chemical name and hazard information.

## Disposal Plan

This material and its container must be disposed of as hazardous waste.<sup>[1]</sup>

- **Waste Collection:** Collect all waste material, including contaminated PPE and spill cleanup materials, in a designated and clearly labeled hazardous waste container.
- **Container Sealing:** Ensure the waste container is securely sealed to prevent leaks or spills.
- **Disposal Request:** Follow your institution's and local regulations for hazardous waste disposal. Contact your environmental health and safety (EHS) department to arrange for pickup and proper disposal.
- **Environmental Precaution:** Avoid release to the environment.<sup>[1]</sup>

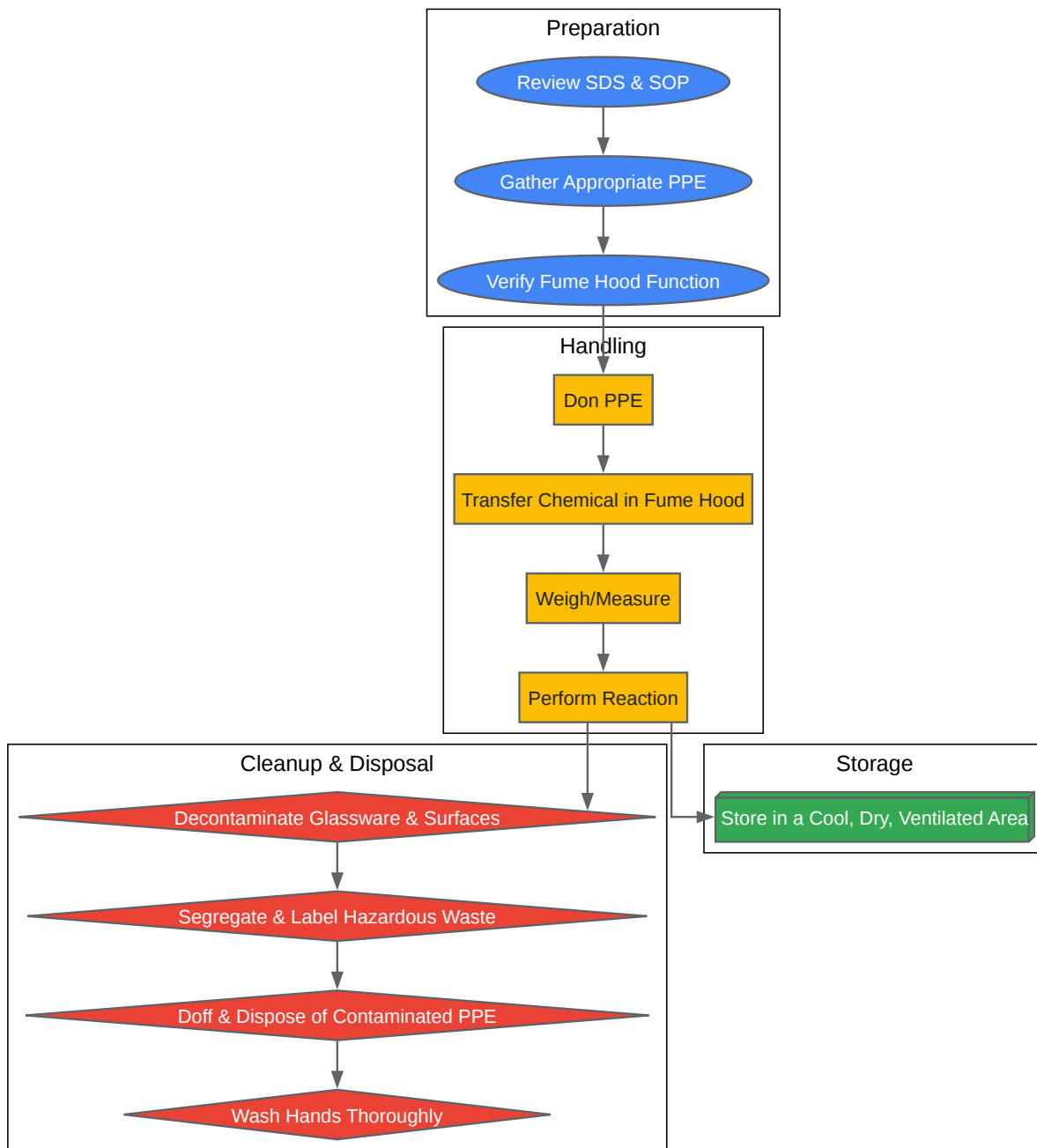
## Emergency Procedures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.<sup>[1]</sup>

- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and wash it before reuse. If irritation persists, seek medical attention.
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

## **Workflow for Safe Handling of N-Boc-1-amino-1-cyclopentanemethanol**

## Safe Handling Workflow

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## References

- 1. chembk.com [chembk.com]
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